

Spectroscopic Characterization of 1-Cyclobutylethan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyclobutylethan-1-amine

Cat. No.: B1592035

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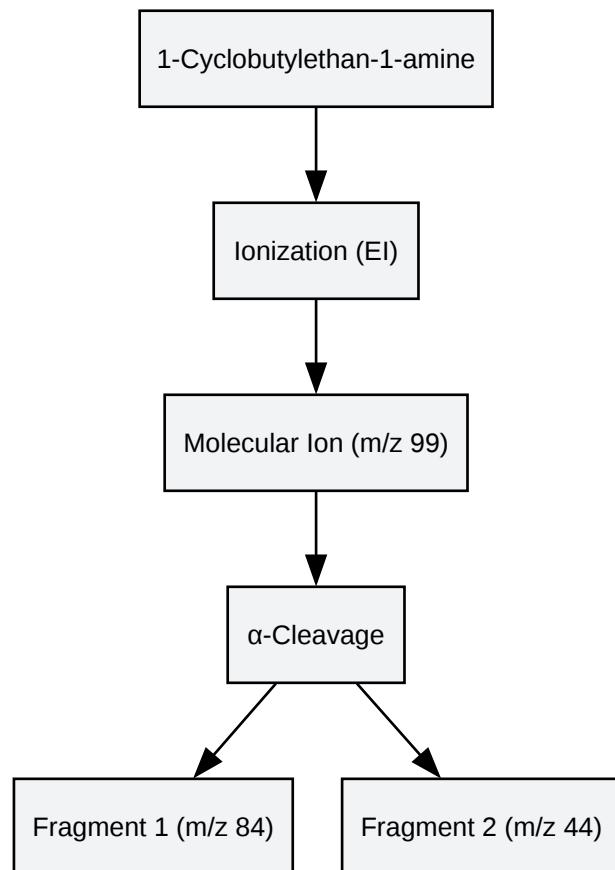
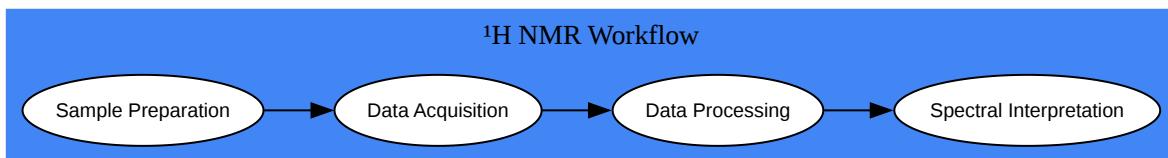
Introduction

1-Cyclobutylethan-1-amine (CAS No. 60637-96-9) is a primary aliphatic amine with a molecular formula of $C_6H_{13}N$ and a molecular weight of 99.18 g/mol .^{[1][2]} Its structure, featuring a cyclobutyl ring attached to an ethylamine moiety, presents an interesting case for spectroscopic analysis. This technical guide provides a comprehensive overview of the expected spectroscopic data for this compound, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

As experimental spectra for this specific compound are not readily available in the public domain, this guide will utilize predicted spectroscopic data. This approach, leveraging established spectroscopic principles and prediction software, serves as a robust framework for researchers, scientists, and drug development professionals in interpreting the spectral characteristics of **1-cyclobutylethan-1-amine** and related structures. The interpretation of these spectra is fundamental to confirming the compound's identity and purity.

Molecular Structure and Spectroscopic Correlation

The structural features of **1-cyclobutylethan-1-amine** are key to understanding its spectroscopic signatures. The molecule consists of a four-membered cyclobutane ring, a chiral center at the carbon bearing the amine group, a methyl group, and a primary amine group (-NH₂). Each of these components will give rise to characteristic signals in the NMR, IR, and MS spectra.



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References

- 1. 1-cyclobutylethan-1-amine 97% | CAS: 60637-96-9 | AChemBlock [achemblock.com]

- 2. 1-Cyclobutylethan-1-amine | C6H13N | CID 21274620 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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